



Application Note: Preparation of NS19504 Stock Solutions in DMSO

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

Introduction

NS19504 is a potent and selective small-molecule activator of the large-conductance Ca²⁺-activated potassium channels (BK channels, KCa1.1).[1] These channels are crucial regulators of physiological processes in many excitable cells, where they are dually activated by intracellular calcium (Ca²⁺) and membrane depolarization.[2] Activation of BK channels leads to potassium ion (K⁺) efflux, resulting in membrane hyperpolarization, which serves as a negative feedback mechanism to limit calcium influx.[2] Consequently, **NS19504** has been shown to relax smooth muscle, such as in the urinary bladder, making it a valuable tool for studying bladder disorders and other conditions involving BK channel modulation.[3][4]

The effective use of **NS19504** in experimental settings is critically dependent on the proper preparation and storage of stock solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent due to the high solubility of **NS19504**. This document provides a detailed protocol for the preparation, storage, and handling of **NS19504** stock solutions to ensure experimental reproducibility and accuracy.

NS19504 Properties and Data

Quantitative data for **NS19504** are summarized in the table below. This information is essential for calculating the required mass for stock solution preparation.



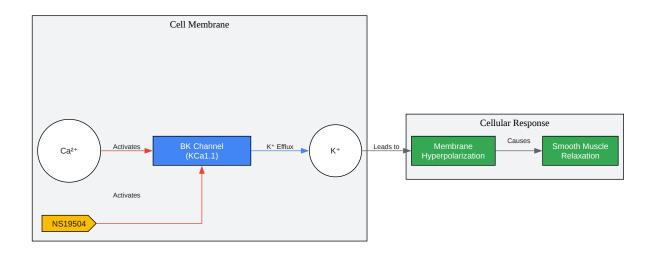
Property	Value	Source(s)
Molecular Weight	269.16 g/mol	[5]
Chemical Formula	C10H9BrN2S	[5]
CAS Number	327062-46-4	[3][5]
Appearance	Light yellow to yellow solid	[5]
Mechanism of Action	BK (KCa1.1) channel activator	[5]
EC50	~11.0 µM	[3][4][5]
Solubility in DMSO	26.92 mg/mL to 249 mg/mL (100 mM to 925.1 mM)	[3][5]

Note: The reported solubility in DMSO varies across suppliers. It is advisable to perform a small-scale test to confirm solubility at your desired concentration. Using newly opened, anhydrous DMSO is recommended as its hygroscopic nature can impact solubility.[5]

Signaling Pathway of NS19504

NS19504 acts as a positive modulator of BK channels. The activation of these channels in excitable cells, such as smooth muscle cells, initiates a signaling cascade that leads to cellular relaxation.





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Caption: Mechanism of action for **NS19504** as a BK channel activator.

Experimental Protocol: Preparing a 100 mM Stock Solution

This protocol provides a step-by-step method for preparing a 100 mM stock solution of **NS19504** in DMSO.

4.1. Materials and Equipment

- NS19504 powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)[5]
- Analytical balance

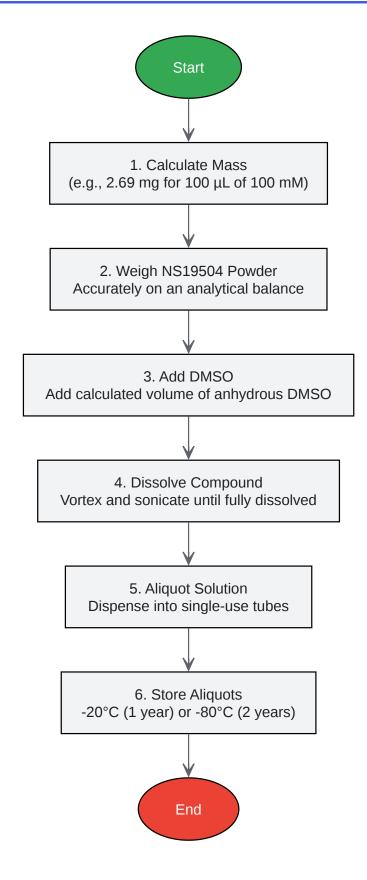
Methodological & Application





- · Weigh paper or boat
- · Calibrated micropipettes and sterile tips
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Vortex mixer
- Ultrasonic water bath (sonicator)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and appropriate gloves (e.g., butyl rubber or thick latex gloves, as nitrile may degrade with prolonged DMSO exposure).[6]
- 4.2. Workflow Diagram





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Caption: Workflow for preparing **NS19504** stock solution in DMSO.



4.3. Step-by-Step Procedure

- Calculate Required Mass: Use the following formula to determine the mass of NS19504 needed.
 - Mass (mg) = Desired Concentration (mM) × Final Volume (mL) × Molecular Weight (269.16 g/mol) / 1000
 - Example for 100 μL (0.1 mL) of a 100 mM stock solution:
 - Mass (mg) = 100 mM × 0.1 mL × 269.16 / 1000 = 2.69 mg
- Weigh NS19504: Carefully weigh the calculated mass of NS19504 powder and place it into a sterile microcentrifuge tube.
- Add Solvent: Add the calculated volume of anhydrous DMSO (e.g., 100 μL) to the tube containing the NS19504 powder.
- Dissolve the Compound: Tightly cap the tube and vortex thoroughly. To ensure complete dissolution, place the tube in an ultrasonic water bath for 5-10 minutes.[3][5] Visually inspect the solution to confirm that no solid particles remain. The solution should be clear.
- Aliquot for Storage: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 5-10 μL) in sterile cryovials or microcentrifuge tubes.[5]
- Store Properly: Store the aliquots in a freezer.
 - For short-to-medium term storage, -20°C for up to 1 year.
 - For long-term storage, -80°C for up to 2 years.[5]

Stock Solution Preparation Table

For convenience, the table below provides the required mass of **NS19504** for common stock concentrations and volumes.



Desired Stock Concentration	Mass for 1 mg	Mass for 5 mg	Mass for 10 mg
1 mM	3.7153 mL	18.5763 mL	37.1526 mL
5 mM	0.7431 mL	3.7153 mL	7.4305 mL
10 mM	0.3715 mL	1.8576 mL	3.7153 mL
50 mM	0.0743 mL	0.3715 mL	0.7431 mL
100 mM	0.0372 mL	0.1858 mL	0.3715 mL

Table adapted from supplier data sheets.[5]

Application Notes and Best Practices

- Preparing Working Solutions: To prepare a working solution for your experiment, thaw a
 single aliquot of the DMSO stock solution. Perform serial dilutions in your aqueous buffer or
 cell culture medium to reach the final desired concentration. Note that high concentrations of
 DMSO can be toxic to cells; typically, the final DMSO concentration in assays should be kept
 below 0.1-0.5%.
- Typical Working Concentrations: In cell-based assays, **NS19504** has been shown to increase BK channel currents at concentrations ranging from 0.32 μ M to 10 μ M.[5] A concentration of 1 μ M was effective in reducing spontaneous contractions in bladder tissue strips.[2][4]
- Off-Target Effects: At concentrations of 10 μM, **NS19504** has been observed to inhibit other targets, including the σ1 receptor and certain neurotransmitter transporters.[1] Researchers should consider this possibility when designing experiments at higher concentrations.
- Handling DMSO: DMSO is a potent solvent that can readily penetrate the skin, carrying
 dissolved substances with it.[6] Always wear appropriate PPE and handle with care in a wellventilated area. Use fresh, anhydrous grade DMSO to ensure maximum solubility and
 stability of NS19504.[5]



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- To cite this document: BenchChem. [Application Note: Preparation of NS19504 Stock Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662380#preparing-ns19504-stock-solutions-with-dmso]

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